

# Technical Guide: Cyclopropyl(4-fluoro-3-methylphenyl)methanol

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## Compound of Interest

**Compound Name:** Cyclopropyl(4-fluoro-3-methylphenyl)methanol

**CAS No.:** 1181600-68-9

**Cat. No.:** B2468207

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CAS: 1181600-68-9 Formula: C<sub>11</sub>H<sub>13</sub>FO Molecular Weight: 180.22 g/mol [1]

## Executive Summary: The Strategic Value of the Scaffold

In modern medicinal chemistry, the "Magic Methyl" effect and strategic fluorination are critical for optimizing drug potency and metabolic stability. **Cyclopropyl(4-fluoro-3-methylphenyl)methanol** integrates three distinct pharmacophoric advantages into a single scaffold:

- **Metabolic Blockade:** The 4-fluoro substituent blocks para-hydroxylation (a common Phase I metabolic route), while the 3-methyl group sterically hinders ortho-oxidation and increases lipophilicity (logP modulation).
- **Conformational Rigidity:** The cyclopropyl group acts as a rigid bioisostere for isopropyl or tert-butyl groups. Its unique electronic character ("banana bonds" with high p-character) allows for specific pi-stacking interactions within receptor binding pockets.
- **Chiral Handle:** The secondary alcohol provides a versatile handle for installing chiral amines (via Ritter or Mitsunobu reactions) or ketones (via oxidation), essential for creating enantiopure active pharmaceutical ingredients (APIs).

## Chemical Properties & Specifications

Property	Value / Specification
Appearance	Colorless to pale yellow oil or low-melting solid
Boiling Point	~280°C (Predicted)
Density	1.18 ± 0.1 g/cm <sup>3</sup> (Predicted)
pKa	13.8 (Secondary Alcohol)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water
Chirality	Racemic (contains 1 chiral center at the carbinol carbon)
Flash Point	>110°C

## Synthesis Protocol: Grignard Addition

The most robust route to CAS 1181600-68-9 involves the nucleophilic addition of cyclopropylmagnesium bromide to 4-fluoro-3-methylbenzaldehyde. This protocol ensures high yield and minimizes the formation of bis-addition byproducts.

### Reagents

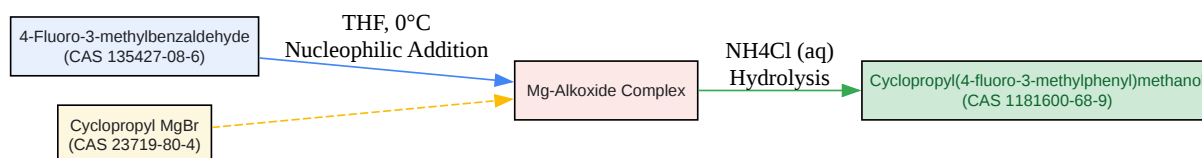
- Precursor: 4-Fluoro-3-methylbenzaldehyde (CAS 135427-08-6)
- Reagent: Cyclopropylmagnesium bromide (0.5 M in THF) (CAS 23719-80-4)
- Solvent: Anhydrous Tetrahydrofuran (THF)
- Quench: Saturated Ammonium Chloride (NH<sub>4</sub>Cl)

### Step-by-Step Methodology

- Inert Atmosphere Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and nitrogen inlet. Cool to 0°C using an ice/water bath.

- **Substrate Dissolution:** Charge the flask with 4-Fluoro-3-methylbenzaldehyde (1.0 eq) dissolved in anhydrous THF (5 mL per mmol).
- **Grignard Addition (Critical Step):**
  - Add Cyclopropylmagnesium bromide (1.2 eq) dropwise via the addition funnel over 30 minutes.
  - **Technical Note:** Maintain internal temperature  $<5^{\circ}\text{C}$  to prevent enolization or side reactions.
- **Reaction Monitoring:** Allow the mixture to warm to room temperature ( $25^{\circ}\text{C}$ ) and stir for 2–4 hours. Monitor via TLC (Hexane:EtOAc 8:1) or LC-MS for the disappearance of the aldehyde peak.
- **Quench & Workup:**
  - Cool the mixture back to  $0^{\circ}\text{C}$ .
  - Slowly add saturated aqueous  $\text{NH}_4\text{Cl}$  to quench excess Grignard reagent. Caution: Exothermic gas evolution.
  - Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over  $\text{Na}_2\text{SO}_4$ , and concentrate in vacuo.
- **Purification:** Purify the crude oil via flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes) to yield the target alcohol.

## Synthesis Pathway Diagram



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Figure 1: Grignard synthesis pathway for CAS 1181600-68-9.

## Downstream Applications & Transformations

This alcohol serves as a "pivot point" for divergent synthesis.

### A. Oxidation to Ketone

- Reagents: Dess-Martin Periodinane (DMP) or Swern Oxidation conditions.
- Product: Cyclopropyl 4-fluoro-3-methylphenyl ketone.
- Utility: Precursor for asymmetric reductive amination or addition of a second nucleophile to create tertiary alcohols.

### B. Conversion to Chiral Amine

- Method: Mitsunobu reaction with Phthalimide followed by hydrazine deprotection, or conversion to Mesylate followed by azide displacement.
- Utility: Creates the alpha-cyclopropyl benzylamine motif found in several NK1 antagonists and kinase inhibitors.

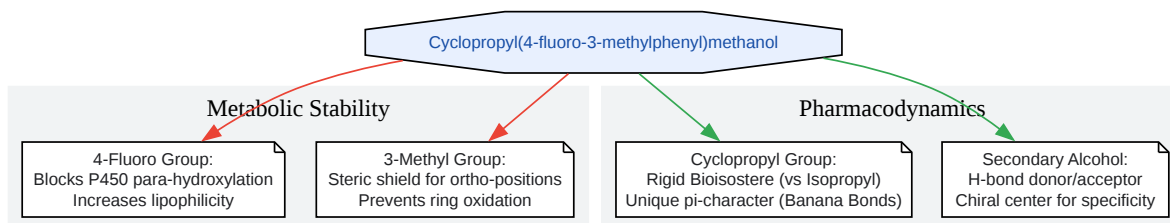
### C. Chiral Resolution

Since the Grignard reaction yields a racemate, resolution is often required:

- Enzymatic Kinetic Resolution: Lipase B from *Candida antarctica* (CAL-B) with vinyl acetate in MTBE often selectively acetylates the (R)-enantiomer, leaving the (S)-alcohol.
- Chiral HPLC: Preparative separation using Chiralpak AD-H or OD-H columns (Hexane/IPA mobile phase).

## Structural Activity Relationship (SAR) Logic

The specific substitution pattern of CAS 1181600-68-9 is designed to solve common DMPK (Drug Metabolism and Pharmacokinetics) failures.



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Figure 2: SAR rationale demonstrating the metabolic and pharmacodynamic advantages of the scaffold.

## Safety & Handling (E-E-A-T)

While CAS 1181600-68-9 is generally stable, its precursors require strict safety protocols.

- Grignard Reagents: Cyclopropylmagnesium bromide is pyrophoric and moisture-sensitive. Must be handled under dry nitrogen/argon. Syringes must be oven-dried.
- Fluorinated Aromatics: 4-Fluoro-3-methylbenzaldehyde can be a skin and eye irritant. Use chemically resistant gloves (Nitrile/Neoprene).
- Storage: Store the final alcohol under inert gas at 2–8°C to prevent slow oxidation to the ketone.

## References

- PubChem. (2025).[2] **Cyclopropyl(4-fluoro-3-methylphenyl)methanol** (Compound Summary). National Library of Medicine. [Link](#)
- Synblock. (2024). Product Data Sheet: CAS 1181600-68-9.[1] Synblock Chemical Catalog. [Link\[1\]](#)
- BLDpharm. (2024). Fluorinated Building Blocks: 4-Fluoro-3-methylbenzaldehyde. BLD Pharmatech. [Link](#)

- Organic Syntheses. (2010). General Procedure for Grignard Addition to Aldehydes. Org. Synth. Coll. Vol. 10. [Link](#)
- Meanwell, N. A. (2018). Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry. [Link](#)

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## Sources

- 1. 1182929-42-5|1-(3-Fluoro-4-methylphenyl)butan-1-ol|BLDpharm [[bldpharm.com](http://bldpharm.com)]
- 2. 4-Fluoro-3-methylbenzaldehyde | C<sub>8</sub>H<sub>7</sub>FO | CID 2734874 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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